

Independent Replication of Historical Cariporide Studies: A Comparative Guide

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Compound of Interest

Compound Name: *Capuride*

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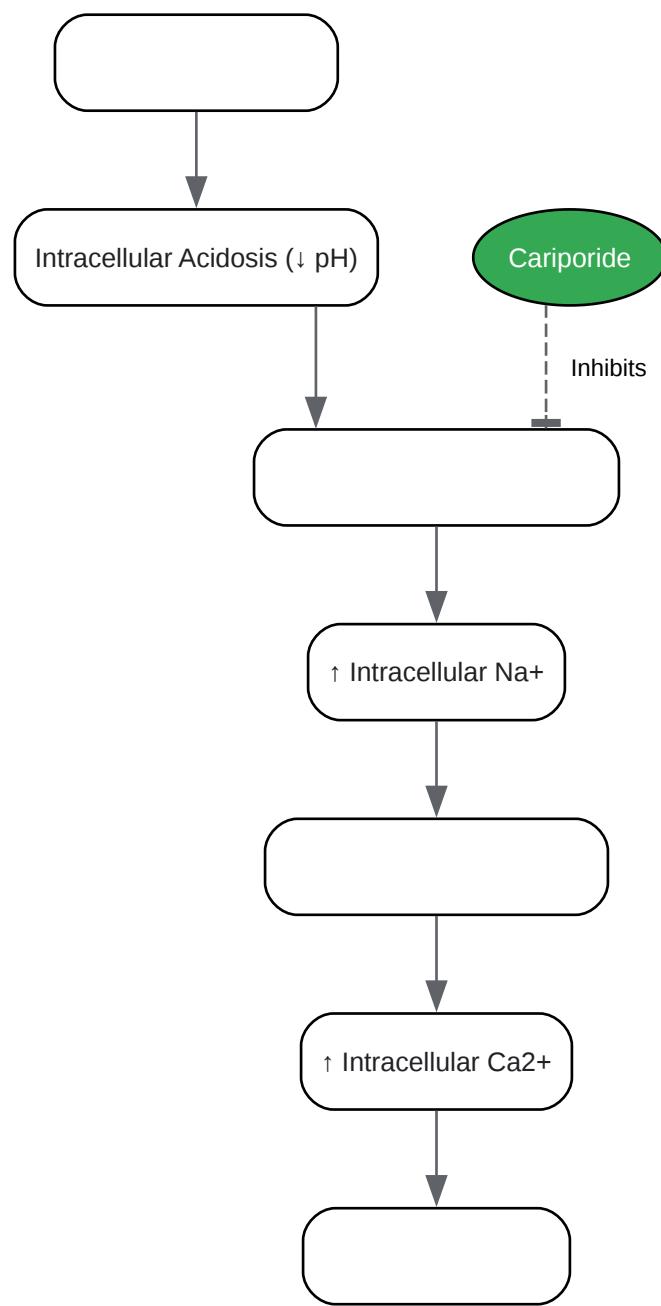
For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the historical studies on Cariporide with current alternatives for the prevention of perioperative myocardial infarction. A key finding of this review is the lack of direct independent replication of the pivotal Cariporide clinical trials. While the original studies were extensive, no subsequent independent research has been published that explicitly sought to replicate their findings.

Cariporide: A Selective Sodium-Hydrogen Exchange Inhibitor

Cariporide is a selective inhibitor of the sodium-hydrogen exchanger isoform 1 (NHE1).^[1] Its mechanism of action was centered on the premise that inhibiting the NHE1 would prevent the intracellular sodium and subsequent calcium overload that occurs during myocardial ischemia and reperfusion, thereby reducing myocardial injury.^[1]

Mechanism of Action: Ischemia-Reperfusion Injury Pathway

The proposed cardioprotective effect of Cariporide is based on its ability to interrupt the cascade of events leading to cell death following a period of ischemia.



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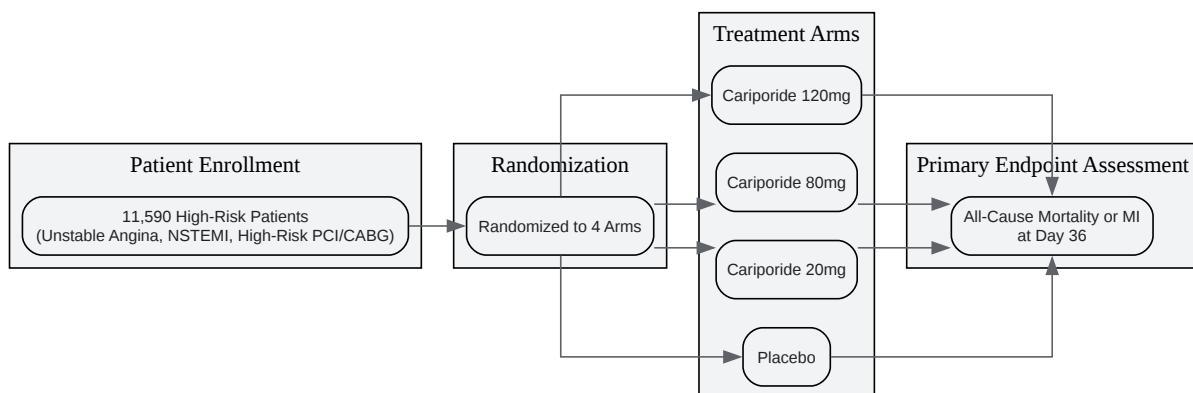
Cariporide's mechanism of action in ischemia-reperfusion.

Pivotal Clinical Trials of Cariporide

Two major clinical trials investigated the efficacy and safety of Cariporide: the GUARDIAN (Guard During Ischemia Against Necrosis) trial and the EXPEDITION trial.

The GUARDIAN Trial

The GUARDIAN trial was a large-scale, randomized, double-blind, placebo-controlled phase II/III study designed to assess whether Cariporide could reduce the combined incidence of all-cause mortality and myocardial infarction (MI) in patients at high risk for myocardial necrosis.[\[2\]](#) [\[3\]](#)[\[4\]](#)



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